

Proper Disposal of Carbostyril 124: A Guide for Laboratory Professionals

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Compound of Interest		
Compound Name:	Carbostyril 124	
Cat. No.:	B023007	Get Quote

For researchers, scientists, and drug development professionals, the proper disposal of chemical reagents is a critical component of laboratory safety and environmental responsibility. **Carbostyril 124** (CAS No. 19840-99-4), a fluorescent dye used in various research applications, requires careful management as hazardous chemical waste due to its potential as a skin, eye, and respiratory irritant.[1][2] Adherence to established disposal protocols is essential to ensure a safe laboratory environment and compliance with regulatory standards. Flushing **Carbostyril 124** down the drain is strictly prohibited to prevent environmental contamination.[3]

Immediate Safety and Handling

Before handling **Carbostyril 124** for disposal, it is imperative to wear appropriate personal protective equipment (PPE). This includes chemical-resistant gloves, safety glasses or goggles, and a lab coat. If there is a risk of generating dust, a dust mask (such as a type N95) should also be used. Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.

In the event of a spill, small quantities can be carefully swept up, avoiding dust formation, and placed into a suitable, sealed container for disposal.[4][5] The affected area should then be cleaned with an appropriate solvent. For larger spills, it is important to contain the material and prevent it from entering drains.[6]

Disposal Plan: A Step-by-Step Guide







The standard and regulated method for the disposal of **Carbostyril 124** is through a licensed professional waste disposal service.[3][7] Chemical inactivation by the end-user is not recommended as it may not be effective and could create additional hazards.[3]

- Segregation and Collection: All waste containing **Carbostyril 124**, including unused product, contaminated labware (e.g., pipette tips, vials), and solutions, must be collected separately from general waste.[7]
- Containerization: Use a designated, leak-proof, and clearly labeled hazardous waste container. The container should be in good condition and compatible with the chemical.
- Labeling: The waste container must be clearly labeled as "Hazardous Waste" and include the full chemical name: "Carbostyril 124" or "7-Amino-4-methyl-2(1H)-quinolinone".[3] The date of accumulation and any associated hazards (e.g., "Irritant") should also be clearly visible.
- Storage: Store the sealed hazardous waste container in a designated, secure, and well-ventilated area away from incompatible materials.[1] The storage area should be cool and dry.
- Arrange for Pickup: Contact your institution's Environmental Health and Safety (EHS) office
 or a licensed hazardous waste disposal contractor to arrange for the collection and proper
 disposal of the waste.[7]

Quantitative Data Summary

For quick reference, the key identification and hazard information for **Carbostyril 124** is summarized in the table below.



Property	Value
CAS Number	19840-99-4
Molecular Formula	C10H10N2O
Molecular Weight	174.20 g/mol
Appearance	Off-white to tan solid[8]
Hazard Classifications	Skin Irritant 2, Eye Irritant 2, Specific Target Organ Toxicity - Single Exposure 3 (Respiratory irritation)
GHS Hazard Statements	H315: Causes skin irritation, H319: Causes serious eye irritation, H335: May cause respiratory irritation[1][2]

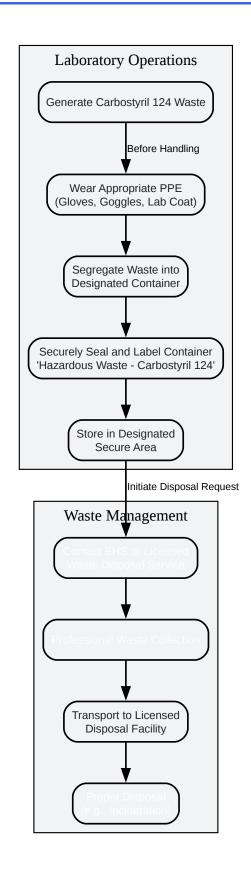
Experimental Protocols

As the recommended disposal method is through a professional service, there are no experimental protocols for the chemical neutralization or deactivation of **Carbostyril 124** provided for laboratory personnel. The accepted industry standard is collection and subsequent high-temperature incineration by a specialized facility.[3]

Disposal Workflow

The following diagram illustrates the proper workflow for the disposal of Carbostyril 124.





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References

- 1. Page loading... [guidechem.com]
- 2. 7-Amino-4-methyl-2-quinolinone | C10H10N2O | CID 88277 PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. benchchem.com [benchchem.com]
- 4. peptide.com [peptide.com]
- 5. fishersci.com [fishersci.com]
- 6. ricmarindustries.com [ricmarindustries.com]
- 7. How to Safely Dispose of Laboratory Waste? | Stericycle UK [stericycle.co.uk]
- 8. usbio.net [usbio.net]
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